

# Essential Safety and Handling Protocols for DC360

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## Compound of Interest

Compound Name: DC360

Cat. No.: B15543422

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This document provides crucial safety and logistical information for the handling and disposal of **DC360**, a water-based intumescent fireproof paint. The content is intended for professionals who require clear, procedural guidance for safe operational use.

## Product Identification and Hazard Classification

**DC360** is identified as a water-based intumescent coating designed to increase fire resistance on various construction materials.<sup>[1][2]</sup> According to the Safety Data Sheet (SDS), the mixture does not meet the criteria for hazard classification under normal conditions of use.<sup>[3][4]</sup> However, good industrial hygiene practices should always be observed.<sup>[3]</sup>

Hazard Statement: The mixture does not meet the criteria for classification.<sup>[3][4]</sup>

## Personal Protective Equipment (PPE)

Appropriate Personal Protective Equipment (PPE) must be worn to minimize exposure and ensure safety during the handling and application of **DC360**.

Protection Type	Recommended PPE	Additional Information
Eye Protection	Safety glasses, goggles, or a face shield	Recommended to avoid eye contact with the liquid or spray mist. <a href="#">[1]</a> <a href="#">[4]</a>
Skin Protection	Chemical-resistant gloves and protective clothing	Cover as much exposed skin as possible. Protective cream on face and hands is also recommended. <a href="#">[1]</a>
Respiratory Protection	NIOSH/MSHA approved air-purifying respirator	Required at all times during spray application or in case of inadequate ventilation. <a href="#">[1]</a> <a href="#">[4]</a>

## First-Aid Measures

In case of exposure, follow these immediate first-aid procedures.

Exposure Route	First-Aid Procedure
Inhalation	Move to fresh air. Call a physician if symptoms develop or persist. <a href="#">[3]</a>
Skin Contact	Wash off with soap and water. Get medical attention if irritation develops and persists. <a href="#">[3]</a>
Eye Contact	Rinse with water. Get medical attention if irritation develops and persists. <a href="#">[3]</a>
Ingestion	Rinse mouth. Get medical attention if symptoms occur. <a href="#">[3]</a>

Direct contact with eyes may cause temporary irritation.[\[3\]](#)

## Handling and Storage

Proper handling and storage procedures are essential to maintain the product's stability and safety.

Procedure	Guideline
Handling	Observe good industrial hygiene practices. Avoid prolonged exposure and provide adequate ventilation.[3] Wash hands thoroughly after handling.[3][4] Do not eat, drink, or smoke when using this product.[4]
Storage	Store in a tightly closed container.[3] Store away from incompatible materials such as peroxides and phenols.[3]

The product is stable and non-reactive under normal conditions of use, storage, and transport.  
[3]

## Accidental Release and Disposal Plan

In the event of a spill, immediate and appropriate action must be taken to contain and clean up the material.

Spill Response:

- Small Spills: Wipe up with absorbent material (e.g., cloth, fleece). Clean the surface thoroughly to remove residual contamination.[3]
- Large Spills: Stop the flow of material if possible. Dike the spilled material. Absorb in vermiculite, dry sand, or earth and place into containers. Following product recovery, flush the area with water.[3]

Disposal:

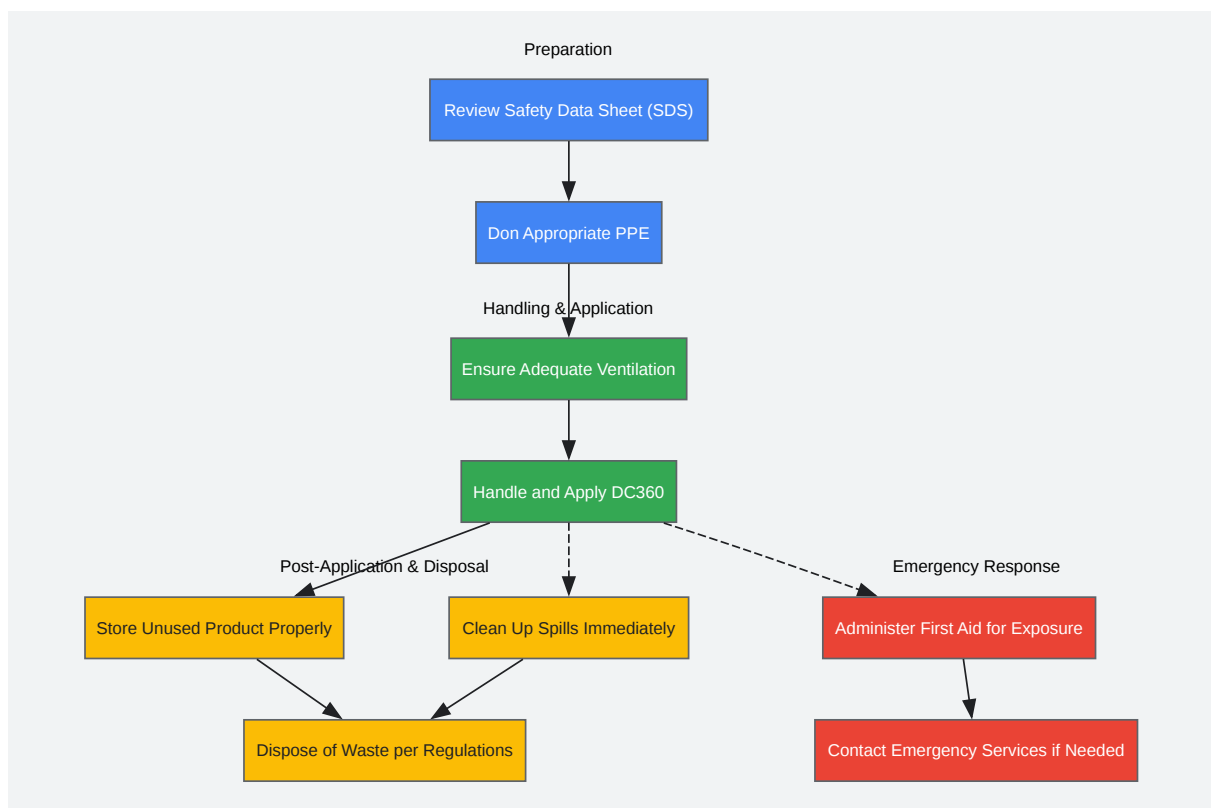
- Dispose of waste and residues in accordance with local authority requirements.[3]
- Never return spills to original containers for re-use.[3]

## Experimental Protocols

Experimental protocols and signaling pathways are not applicable to this product, as it is a construction material and not a chemical compound used in laboratory research.

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **DC360**.



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Caption: Workflow for Safe **DC360** Handling and Disposal.

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## References

- 1. painttoprotect.com [painttoprotect.com]
- 2. DC360 Intumescent Paint - Industrial Paint and Protection Magazine [ippmagazine.com]
- 3. painttoprotect.com [painttoprotect.com]
- 4. painttoprotect.com [painttoprotect.com]
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